

Analytical Profiling Guide: Mass Spectrometry of 1-(Cyclopentylmethyl)piperazine

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Compound of Interest

Compound Name: 1-(Cyclopentylmethyl)piperazine
hydrochloride

CAS No.: 1215167-72-8

Cat. No.: B582440

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Executive Summary

This technical guide provides a comprehensive mass spectrometric profiling of 1-(Cyclopentylmethyl)piperazine (CAS: 82500-22-9), a critical structural motif in medicinal chemistry and a potential designer drug analog. This document is designed for analytical chemists and drug development professionals requiring high-fidelity identification protocols. We compare the fragmentation "performance"—defined here as ionization efficiency, fragment specificity, and isomeric resolution—against its structural isomer 1-Cyclopentyl-4-methylpiperazine and the forensic standard 1-Benzylpiperazine (BZP).

Key Finding: Unlike its aromatic analog BZP, which yields a dominant carbocation base peak (91), 1-(Cyclopentylmethyl)piperazine retains charge predominantly on the nitrogenous heterocycle, necessitating specific Multiple Reaction Monitoring (MRM) transitions for accurate quantification.

Chemical Identity & Properties

Property	Detail
Compound Name	1-(Cyclopentylmethyl)piperazine
CAS Number	82500-22-9
Molecular Formula	
Exact Mass	168.1626 Da
Structure Description	Piperazine ring -substituted with a cyclopentylmethyl group (methylene bridge).
Key Isomer	1-Cyclopentyl-4-methylpiperazine (Same MW, distinct fragmentation).

Experimental Protocols

To replicate the fragmentation data described below, the following standardized workflows are recommended. These protocols ensure reproducibility across quadrupole and ion trap instruments.

GC-MS (Electron Ionization) Protocol[1]

- Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977).
- Column: DB-5ms or equivalent (30 m × 0.25 mm, 0.25 µm film).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Inlet: Splitless mode, 250°C.
- Temperature Program:
 - Hold at 80°C for 1 min.
 - Ramp 15°C/min to 280°C.
 - Hold 5 min.

- Ion Source: Electron Ionization (EI) at 70 eV; Source Temp: 230°C.
- Scan Range:
40–350.

LC-MS/MS (Electrospray Ionization) Protocol

- Instrument: Triple Quadrupole (QqQ) or Q-TOF.[\[1\]](#)
- Mobile Phase A: 0.1% Formic acid in Water.[\[2\]](#)
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.
- Ionization: ESI Positive Mode ().
- Capillary Voltage: 3.5 kV.
- Collision Energy (CE): Ramp 10–40 eV for fragmentation profiling.

Fragmentation Analysis & Mechanism

The mass spectral signature of 1-(Cyclopentylmethyl)piperazine is governed by the stability of the piperazine ring and the lability of the exocyclic C-N bond.

Electron Ionization (EI) Pattern

In EI (70 eV), the molecule undergoes extensive fragmentation. Unlike BZP, which forms a stable tropylium ion (

91), the cyclopentylmethyl group does not possess aromatic stability. Consequently, the charge is preferentially retained by the nitrogen-containing fragments (Stevenson's Rule).

- Molecular Ion (

):

168 (Weak intensity, typical for aliphatic amines).

- Base Peak (

99): Formed via

-cleavage at the exocyclic methylene group. The bond between the methylene carbon and the cyclopentyl ring cleaves, losing a cyclopentyl radical (

, 69 Da) and leaving the resonance-stabilized iminium ion

.

- Secondary Ions:

- 56: Characteristic piperazine ring fragment (

), formed via retro-Diels-Alder type ring opening.

- 85: Loss of the cyclopentylmethyl group with hydrogen transfer, or ring contraction.

ESI-MS/MS Fragmentation Pathway

In soft ionization (ESI), the protonated molecule

at

169 is the precursor. Collision Induced Dissociation (CID) drives the following transitions:

- Precursor:

169.

- Primary Transition (

169

85): Cleavage of the N-C bond connecting the ring to the side chain.

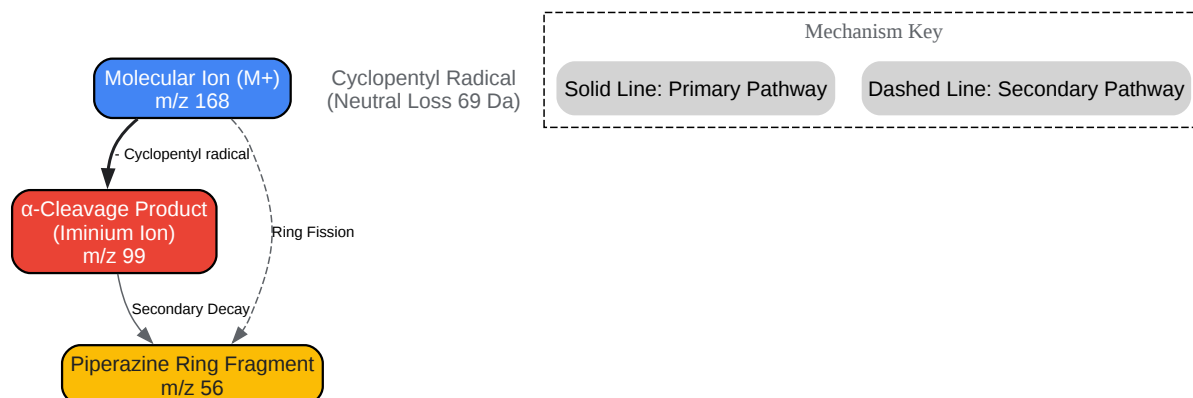
- Secondary Transition (

169

67): Formation of the cyclopentenyl cation () at high collision energies.

Mechanistic Pathway Visualization

The following diagram illustrates the competitive fragmentation pathways, highlighting the divergence from aromatic analogs.



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Caption: Primary EI fragmentation pathway of 1-(Cyclopentylmethyl)piperazine showing the dominant formation of the m/z 99 iminium ion.

Comparative Performance Guide

This section evaluates the analytical "performance" of the target compound against its closest structural relatives. This comparison is vital for developing specific screening methods.

Target vs. Isomer vs. Analog

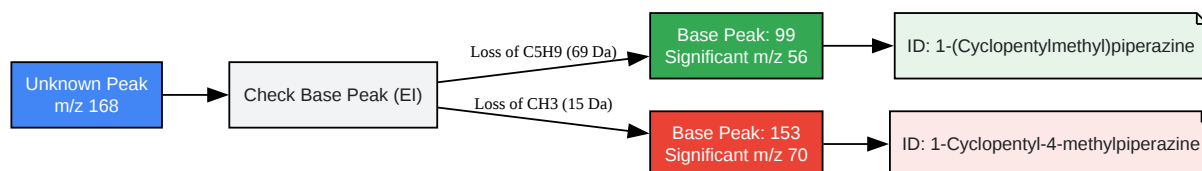
The table below summarizes the distinguishing MS features.

Feature	Target: 1-(Cyclopentylmethyl)piperazine	Isomer: 1-Cyclopentyl-4-methylpiperazine	Analog: 1-Benzylpiperazine (BZP)
Molecular Weight	168.28	168.28	176.26
Base Peak (EI)	99 (Loss of Cyclopentyl)	153 (Loss of Methyl) or 99	91 (Tropylium)
Diagnostic Ion	56 (High abundance)	70 (-methyl fragment)	134 (Benzyl-N fragment)
Retention Time	Intermediate (Polarity balanced)	Lower (Methyl group shields polarity)	Higher (Aromatic -stacking)
Specificity Rating	High (Unique loss of 69 Da from exocyclic bond)	Medium (Common methyl losses)	High (Unique m/z 91)

Differentiation Workflow

When analyzing complex matrices (e.g., biological fluids or reaction mixtures), relying solely on the molecular ion (

168) is insufficient due to the isomer. The following logic gate ensures accurate identification.



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Caption: Decision tree for differentiating the target compound from its methyl-substituted isomer using EI-MS spectral data.

References

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